

Standard Operating Procedure for (11C)5-Hydroxy-tryptophan Administration in PET Imaging

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Compound of Interest

Compound Name: (11C)5-Hydroxy-tryptophan

Cat. No.: B15183468

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Application Notes

(11C)5-Hydroxy-tryptophan ((11C)5-HTP) is a radiolabeled analog of the immediate precursor of serotonin. As a positron emission tomography (PET) tracer, it is utilized for the in vivo visualization and quantification of serotonin synthesis. This technique is particularly valuable in the study of neuroendocrine tumors (NETs), which often exhibit increased uptake and decarboxylation of amine precursors.[1][2] The administration of (11C)5-HTP allows for the non-invasive assessment of tumor localization and metabolic activity, offering a sensitive imaging modality that can surpass conventional imaging techniques like CT and somatostatin receptor scintigraphy in detecting small lesions.[1][2]

The underlying principle of (11C)5-HTP PET imaging is the "amine precursor uptake and decarboxylation" (APUD) characteristic of neuroendocrine cells.[3] Following intravenous administration, (11C)5-HTP is transported into cells and converted to (11C)serotonin by the enzyme aromatic L-amino acid decarboxylase (AADC). To enhance the availability of the tracer to tumor cells and reduce its peripheral metabolism, patients are pretreated with carbidopa, a peripheral AADC inhibitor.[1][4][5] This premedication increases the tracer's concentration in the bloodstream and its subsequent uptake by the target tissues.[5]

Quantitative Data Summary

The following tables summarize key quantitative parameters for the administration of (11C)5-HTP in human PET studies.

Table 1: Dosage and Administration

Parameter	Value	Reference
Tracer	(11C)5-Hydroxy-tryptophan ((11C)5-HTP)	N/A
Premedication	Carbidopa	[1] [2] [3]
Carbidopa Dosage	200 mg, orally	[1] [2] [3]
Carbidopa Administration Time	1 hour prior to (11C)5-HTP injection	[1] [2] [3]
(11C)5-HTP Injected Dose	140-521 MBq (mean: 381 MBq)	[1]
(11C)5-HTP Injected Dose (Standard)	370 MBq	[3]
Route of Administration	Intravenous (IV) bolus injection	[6]

Table 2: PET Imaging Parameters

Parameter	Value	Reference
Optimal Imaging Start Time	15-20 minutes post-injection	[3]
Typical Image Acquisition Window	18-36 minutes post-injection	[3]
Blood Clearance	Rapid (<10% remaining in blood at 20 min)	[3]

Experimental Protocols

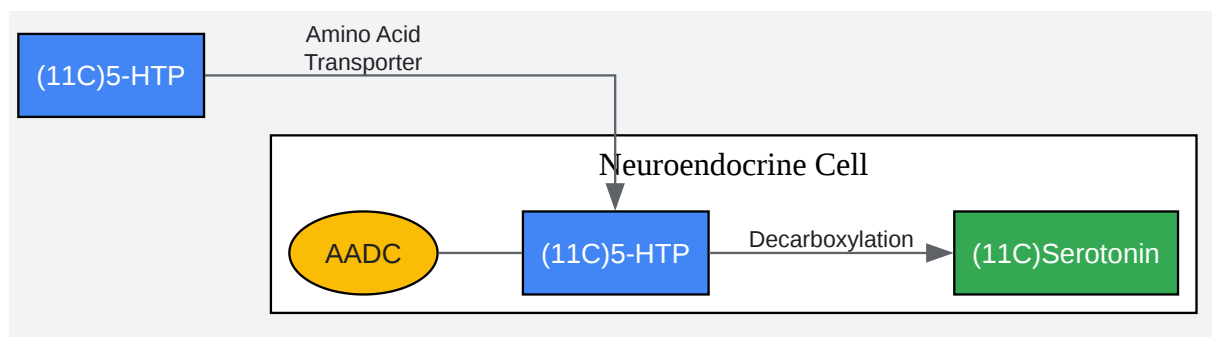
Patient Preparation

- **Informed Consent:** Ensure the patient has provided written informed consent prior to any study-related procedures.
- **Dietary Restrictions:** The patient should follow a low-carbohydrate, low-sugar, high-protein diet for 24 hours prior to the scan.^{[7][8]} Fasting for at least 6 hours before the scan is required; drinking plain water is permitted and encouraged.^{[8][9]}
- **Activity Restriction:** Avoid strenuous physical activity for 24 hours before the appointment.^{[7][10]}
- **Medication Review:** Review the patient's current medications. Specific instructions should be provided for diabetic patients regarding their medication schedule.^{[7][8]}
- **Premedication:** Administer 200 mg of carbidopa orally one hour before the scheduled injection of (11C)5-HTP.^{[1][2][3]}

Radiotracer Administration and PET Imaging

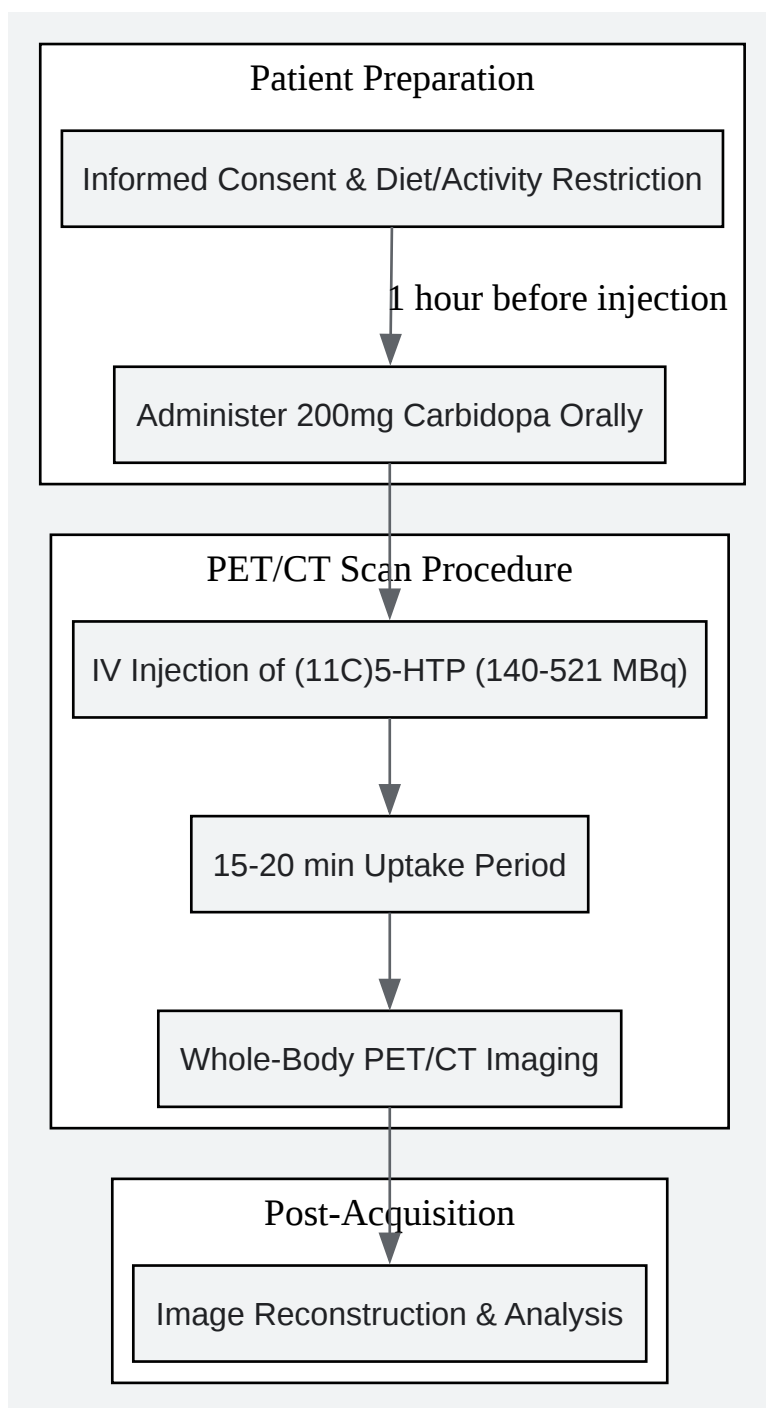
- **Venous Access:** Establish intravenous access with an indwelling catheter.
- **(11C)5-HTP Injection:** Administer a bolus intravenous injection of (11C)5-HTP with a radioactivity of 140-521 MBq (mean of 381 MBq).^[1]
- **Uptake Period:** Allow for a 15-20 minute uptake period, during which the patient should remain resting comfortably.^[3]
- **Patient Positioning:** Position the patient on the PET/CT scanner bed.
- **Image Acquisition:** Begin whole-body PET scanning approximately 15-20 minutes after the tracer injection.^[3] The acquisition is typically performed in multiple bed positions to cover the area of interest.

Visualizations



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Figure 1. Cellular uptake and metabolism of (11C)5-HTP.



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